

# Personal protective equipment for handling GRL-0496

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## Compound of Interest

Compound Name: GRL-0496

Cat. No.: B1264079

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## Essential Safety and Handling Guide for GRL-0496

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **GRL-0496**, a potent inhibitor of SARS-CoV 3CLpro. Adherence to these guidelines is essential to ensure personal safety and environmental protection.

## Hazard Identification and Classification

**GRL-0496** is classified with the following hazards. This information is critical for risk assessment and the implementation of appropriate safety measures.

| Hazard Classification    | GHS Category | Signal Word | Hazard Statement   |
|--------------------------|--------------|-------------|--|
| Acute Toxicity, Oral     | Category 4   | Warning     | H302: Harmful if swallowed.[1]                                 |
| Acute Aquatic Toxicity   | Category 1   | Warning     | H400: Very toxic to aquatic life.[1]                           |
| Chronic Aquatic Toxicity | Category 1   | Warning     | H410: Very toxic to aquatic life with long lasting effects.[1] |

## Personal Protective Equipment (PPE)

Due to the compound's acute oral toxicity and the use of Dimethyl Sulfoxide (DMSO) as a solvent, which can facilitate skin absorption of other chemicals, a comprehensive PPE strategy is mandatory.[2]

| PPE Component          | Specification   | Rationale  |
|------------------------|---|--|
| Gloves                 | Double gloving with an inner nitrile glove and an outer butyl rubber glove. | Butyl gloves are recommended for handling DMSO as it readily penetrates nitrile gloves.[2]<br>Double gloving provides an additional layer of protection. |
| Eye Protection         | Chemical safety goggles or a face shield.                                   | Protects eyes from splashes of the chemical solution.  |
| Lab Coat               | A buttoned, knee-length lab coat.   | Protects skin and personal clothing from contamination.  |
| Respiratory Protection | Not generally required if handled in a certified chemical fume hood.        | A fume hood provides adequate ventilation and containment.   |

# Operational Plan: Step-by-Step Handling Procedures

All handling of **GRL-0496**, from preparation of stock solutions to its use in experiments, must be conducted in a designated area, such as a certified chemical fume hood, to minimize exposure risk.

## Workflow for Handling **GRL-0496**



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Caption: Workflow for the safe handling of **GRL-0496**.

### Detailed Protocol:

- Preparation of Stock Solution:
  - **GRL-0496** is soluble in DMSO (up to 30 mg/mL) and Ethanol (up to 25 mg/mL).[2]
  - When weighing the powdered compound, use the tare method within a ventilated containment to prevent inhalation of airborne particles.[3] This involves adding the chemical to a pre-weighed, sealed container inside the fume hood and then weighing it outside.
  - Solutions in DMSO or ethanol can be stored at -20°C for up to one month.[2]
- Experimental Use:
  - All procedures involving **GRL-0496** solutions must be conducted within a chemical fume hood.

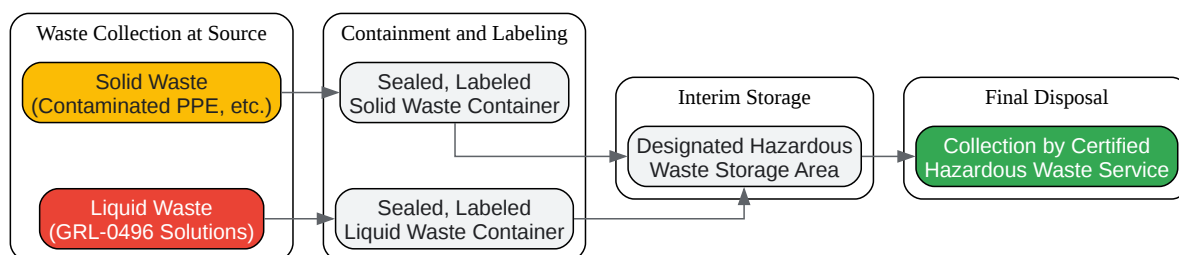
- Avoid direct contact with skin and eyes. In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- Do not eat, drink, or smoke in the designated handling area.[\[1\]](#)

## Disposal Plan

Proper disposal is critical due to the acute aquatic toxicity of **GRL-0496**.

| Waste Stream  | Disposal Procedure  |
|---------------|---|
| Liquid Waste  | All liquid waste containing GRL-0496, including unused stock solutions and experimental media, must be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not dispose of down the sink. <a href="#">[4]</a> <a href="#">[5]</a> |
| Solid Waste   | Contaminated solid waste (e.g., pipette tips, gloves, empty vials) should be collected in a separate, clearly labeled hazardous waste container. Empty containers that held the pure compound may need to be disposed of as hazardous waste. <a href="#">[6]</a>  |
| Waste Storage | Store hazardous waste containers in a designated, secure area away from incompatible materials, awaiting collection by a certified hazardous waste disposal service. <a href="#">[4]</a>  |

### Disposal Workflow



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Caption: Disposal plan for **GRL-0496** waste.

By adhering to these procedures, you contribute to a safe and responsible research environment. Always consult your institution's specific safety guidelines and the full Safety Data Sheet (SDS) before working with any new chemical.

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